

# 5-trans U-46619: A Technical Guide for the Research Community

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B1257229

[Get Quote](#)

An In-depth Examination of a Thromboxane A2 Analog for Scientific Investigation

## Introduction

**5-trans U-46619** is a synthetic analog of the endoperoxide prostaglandin H2 (PGH2) and a geometric isomer of the well-characterized thromboxane A2 (TXA2) receptor agonist, U-46619. While U-46619 (the 5-cis isomer) has been extensively studied for its potent effects on platelet aggregation and smooth muscle contraction, research specifically delineating the biological activity of **5-trans U-46619** is limited. It is often found as a minor impurity (2-5%) in commercial preparations of U-46619.<sup>[1]</sup> This guide provides a comprehensive overview of the available information on **5-trans U-46619** and leverages the extensive knowledge of its cis-isomer, U-46619, to offer a technical framework for researchers and drug development professionals interested in its potential pharmacological profile.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	9,11-dideoxy-9 $\alpha$ ,11 $\alpha$ -methanoepoxy-prosta-5E,13E-dien-1-oic acid	[1]
Molecular Formula	C21H34O4	[1]
Molecular Weight	350.5 g/mol	[1]
CAS Number	330796-58-2	[1]

## Known Biological Activity of 5-trans U-46619

Direct investigation into the biological effects of **5-trans U-46619** is sparse. The primary reported activity is its role as an inhibitor of prostaglandin E synthase. In one of the few studies that tested it in isolation, **5-trans U-46619** was found to be approximately half as potent as its 5-cis counterpart in inhibiting this enzyme.[1]

Given the limited specific data, much of the potential activity of **5-trans U-46619** is inferred from the well-documented pharmacology of U-46619.

## U-46619 (5-cis Isomer) as a Reference Compound

U-46619 is a potent and stable agonist of the thromboxane A2 (TP) receptor.[2][3] Its actions mimic those of the endogenous ligand, thromboxane A2, a key mediator in hemostasis and vascular tone.

## Mechanism of Action

U-46619 exerts its effects by binding to and activating TP receptors, which are G-protein coupled receptors (GPCRs). Activation of TP receptors primarily couples to Gq/11 proteins, initiating a downstream signaling cascade.

## Key Biological Effects

- **Platelet Aggregation:** U-46619 is a potent inducer of platelet shape change and aggregation. [3]

- Vasoconstriction: It causes contraction of vascular smooth muscle, leading to an increase in blood pressure.[3]
- Bronchoconstriction: Similar to thromboxane A2, U-46619 can induce contraction of airway smooth muscle.

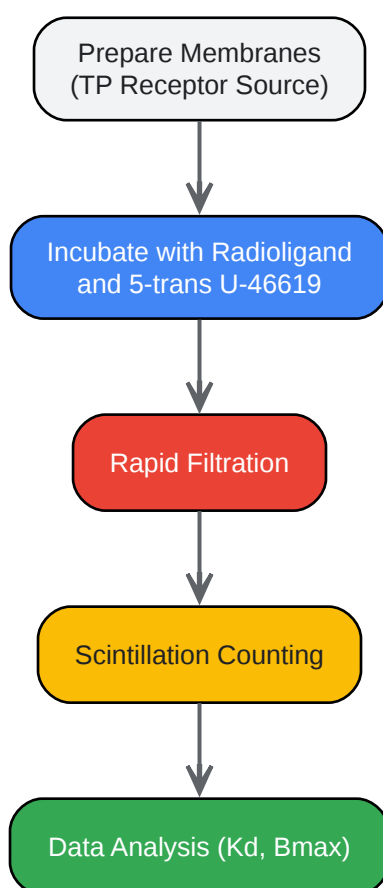
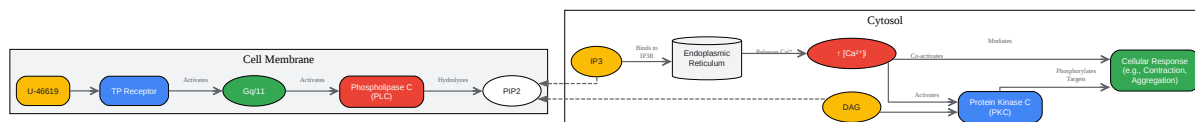
## Quantitative Data for U-46619

The following table summarizes key quantitative parameters for the activity of U-46619. This data serves as a critical baseline for comparative studies with the 5-trans isomer.

Parameter	Value	Cell/Tissue Type	Reference
EC50 (TP Receptor Agonism)	0.035 $\mu$ M	Not specified	[2]
Kd (High-affinity binding site)	15.5 $\pm$ 2.6 nmol/L	Cultured Vascular Smooth Muscle Cells (WKY rats)	[4]
Kd (Low-affinity binding site)	1.4 $\pm$ 0.5 $\mu$ mol/L	Cultured Vascular Smooth Muscle Cells (SHR rats)	[4]

## Signaling Pathways of U-46619

The activation of TP receptors by U-46619 triggers several intracellular signaling pathways, primarily revolving around the activation of phospholipase C (PLC) and the mobilization of intracellular calcium.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 美国GlpBio - 5-trans U-46619 | Prostaglandin E synthase inhibitor | Cas# 330796-58-2 [glpbio.cn]
- 2. U 46619 | Prostanoid Receptors | Tocris Bioscience [tocris.com]
- 3. U46619 - Wikipedia [en.wikipedia.org]
- 4. Low-affinity thromboxane receptor mediates proliferation in cultured vascular smooth muscle cells of rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-trans U-46619: A Technical Guide for the Research Community]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1257229#5-trans-u-46619-as-a-research-chemical]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)